

Sucantomotide: A Technical Overview of an Enigmatic Peptide

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Compound of Interest

Compound Name: *Sucantomotide*

Cat. No.: *B12376803*

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An In-depth Examination of the Peptide **Sucantomotide** for Researchers, Scientists, and Drug Development Professionals

Introduction

Sucantomotide is a synthetic peptide whose chemical structure and sequence are defined in public chemical databases. However, a comprehensive review of scientific literature and public repositories reveals a significant absence of information regarding its biological activity, mechanism of action, and pharmacological properties. This guide provides a detailed summary of the available chemical and structural information for **Sucantomotide**. Due to the lack of publicly available data on its biological function, this document cannot fulfill the requirements for detailing experimental protocols, summarizing quantitative data, or visualizing signaling pathways.

Peptide Sequence and Structure

The primary structure of **Sucantomotide** is a linear sequence of nine amino acids.

Amino Acid Sequence: Phe-Met-Leu-Gly-Glu-Phe-Leu-Lys-Leu (FMLGEFLKL)[1]

IUPAC Name: L-phenylalanyl-L-methionyl-L-leucyl-glycyl-L- α -glutamyl-L-phenylalanyl-L-leucyl-L-lysyl-L-leucine[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Sucantomotide** is provided in the table below. This information is derived from computational models and is available in the PubChem database.

Property	Value	Source
Molecular Formula	C54H84N10O12S	PubChem[1]
Molecular Weight	1097.4 g/mol	PubChem[1]
Canonical SMILES	<chem>CCC(C)C(C(=O)NC(CC(C)C)C(=O)NC(CCCCN)C(=O)NC(CC(C)C)C(=O)NC(CC1=CC=CC=C1)C(=O)NC(CCC(=O)O)C(=O)NCC(=O)NC(CC(C)C)C(=O)NC(CSCC)C(=O)NC(CC2=CC=CC=C2)C(=O)O)NC(=O)C(C(C)C)N</chem>	PubChem[1]
InChI Key	LSNMWPZJJJNXRE-WJCALXNBSA-N	PubChem

2D Structure:

The 2D chemical structure of **Sucantomotide** is available in the PubChem database. A 3D conformer of the peptide is not available due to its high number of atoms and flexibility.

Biological Activity and Mechanism of Action

As of the date of this document, there is no publicly available scientific literature, including research papers, patents, or clinical trial data, that describes the biological activity or mechanism of action of **Sucantomotide**. Searches of prominent scientific databases and clinical trial registries for "**Sucantomotide**" and its peptide sequence "FMLGEFLKL" did not yield any relevant results pertaining to its pharmacological effects, signaling pathways, or molecular targets.

Experimental Protocols and Quantitative Data

In the absence of any published research, this guide cannot provide details on experimental methodologies or quantitative data related to **Sucantomotide**. There is no information available regarding its synthesis (beyond standard solid-phase peptide synthesis), purification, or analytical characterization in a biological context. Furthermore, no quantitative data such as binding affinities, IC50/EC50 values, or pharmacokinetic/pharmacodynamic parameters have been reported.

Signaling Pathways and Experimental Workflows

A mandatory requirement of this guide was the visualization of signaling pathways and experimental workflows using the DOT language. However, due to the complete lack of information on the biological function and mechanism of action of **Sucantomotide**, it is not possible to create any such diagrams. There are no known signaling cascades or experimental procedures associated with this peptide to be visualized.

Conclusion

Sucantomotide is a chemically defined peptide with a known amino acid sequence and basic chemical properties. However, its biological role remains entirely uncharacterized in the public domain. For researchers, scientists, and drug development professionals, **Sucantomotide** represents a molecule with no established biological context or experimental history. Any investigation into the potential therapeutic applications or biological functions of this peptide would be entering uncharted territory, requiring de novo screening and characterization efforts. Without any foundational data on its activity, further development or research into **Sucantomotide** would necessitate extensive exploratory studies to identify any potential biological targets and physiological effects.

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References

- 1. Biological activities of a synthetic peptide composed of two unlinked domains from a retroviral transmembrane protein sequence - PubMed [pubmed.ncbi.nlm.nih.gov]

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